

Essential Safety and Operational Guide for Handling Manganese(II) Sulfide

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Compound of Interest

Compound Name: Manganese(2+);sulfide

Cat. No.: B077739

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of Manganese(II) sulfide (MnS). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Summary

Manganese(II) sulfide is a flammable solid that is also sensitive to air and moisture. It is known to cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[2\]](#) Chronic inhalation of manganese compounds can lead to a severe central nervous system disorder known as "manganism," which presents with psychic and neurological symptoms.[\[3\]](#) Therefore, adherence to strict safety protocols is mandatory.

Chemical and Physical Properties

Property	Value
CAS Number	18820-29-6
Molecular Formula	MnS
Molecular Weight	87.00 g/mol [1]
Appearance	Red crystals or pink-green/brown powder [3]
Odor	Odorless to a rotten egg smell [3]
Solubility	Insoluble in water
Stability	Stable at room temperature in closed containers, but is air and moisture sensitive [4]

Occupational Exposure Limits for Manganese (as Mn)

Agency	Limit Type	Value
OSHA	PEL (Ceiling)	5 mg/m ³ [5] [6]
ACGIH	TLV-TWA (Inhalable)	0.1 mg/m ³ [6]
ACGIH	TLV-TWA (Respirable)	0.02 mg/m ³ [5] [6]
NIOSH	REL-TWA	1 mg/m ³ [5] [6]
NIOSH	REL-STEL	3 mg/m ³ [5] [6]
IDLH	Immediately Dangerous to Life or Health	500 mg/m ³ [5] [6]

- PEL: Permissible Exposure Limit
- TLV-TWA: Threshold Limit Value - Time-Weighted Average
- REL-TWA: Recommended Exposure Limit - Time-Weighted Average
- STEL: Short-Term Exposure Limit

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The type of protective equipment must be selected based on the concentration and amount of the substance at the specific workplace.[\[1\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [4]	Protects against dust particles and eye irritation.
Skin Protection	Appropriate chemical-resistant gloves (e.g., Nitrile, Neoprene) and impervious protective clothing to prevent skin exposure. [1] [5]	Prevents skin contact and irritation. [1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if dust is generated. [7] Use a P95 (US) or P1 (EU) particle respirator for nuisance exposures. [1]	Protects against inhalation of irritating dust and prevents chronic manganese toxicity.

Operational Plan: Safe Handling and Storage Protocol

1. Engineering Controls:

- Always handle Manganese(II) sulfide in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation.[\[1\]](#)[\[2\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)

2. Handling Procedures:

- Avoid all personal contact, including inhalation and contact with skin and eyes.[2][8]
- Avoid the formation and accumulation of dust.[1][2]
- Wash hands and any exposed skin thoroughly after handling and before breaks, eating, or drinking.[1]
- Use non-sparking tools and equipment.[5]

3. Storage Requirements:

- Store in a cool, dry, well-ventilated area.[1][2]
- Keep the container tightly closed to prevent contact with air and moisture, to which the material is sensitive.[1]
- Store away from incompatible materials such as strong oxidizing agents and acids.[2]

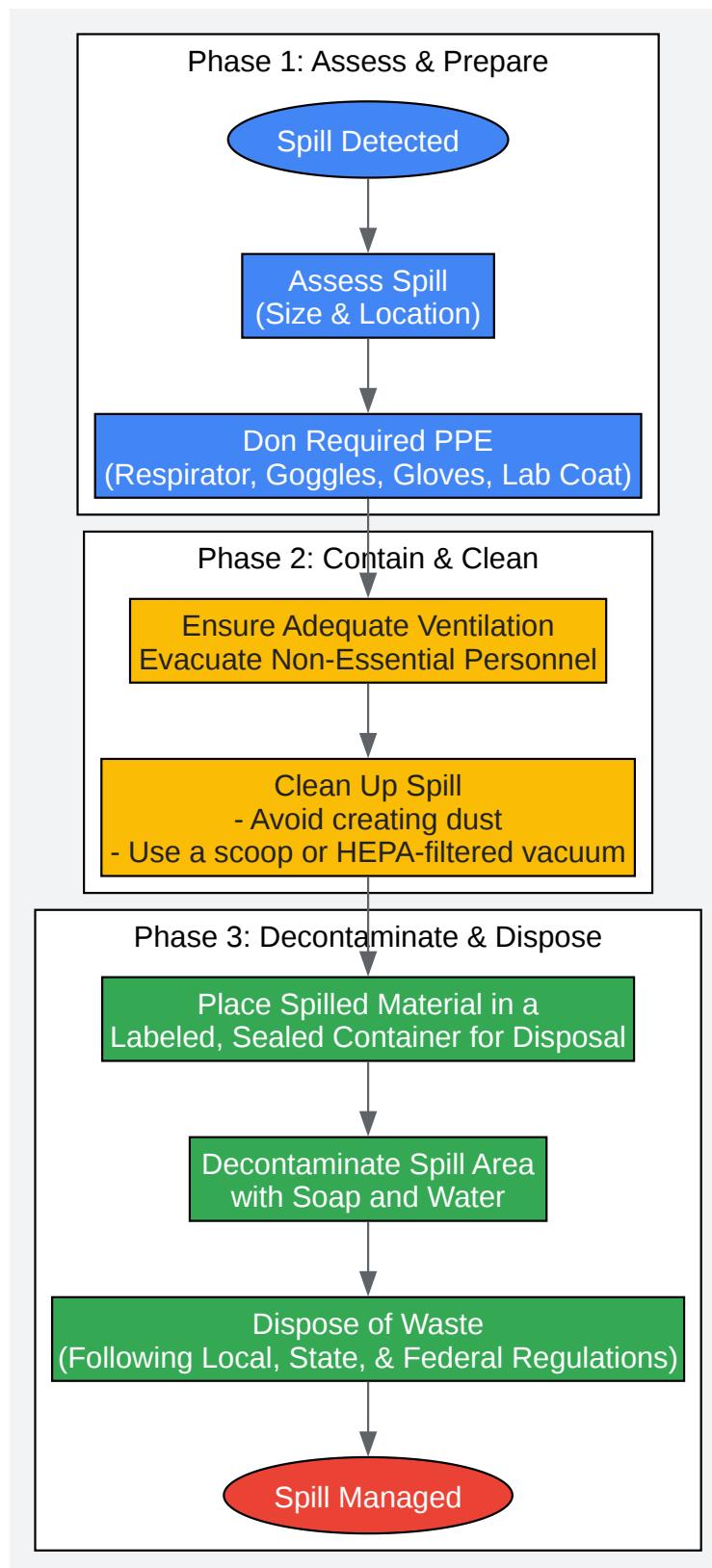
Emergency Response: First Aid and Spill Management

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Management Protocol

In the event of a spill, follow this workflow to ensure safety and proper cleanup.



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Caption: Workflow for Managing a Manganese(II) Sulfide Spill.

Step-by-Step Spill Cleanup:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure the area is well-ventilated.[1]
- Wear PPE: Before approaching the spill, don all required personal protective equipment as outlined above.[1]
- Clean Up: Clean up spills immediately. Carefully sweep up or vacuum the material, avoiding any actions that could generate dust.[1][2]
- Containerize: Place the collected material into a suitable, clean, dry, and closed container for disposal.[1] Ensure the container is properly labeled.
- Decontaminate: Wash the spill site after the material has been completely picked up.[9]
- Disposal: Dispose of the waste according to institutional and governmental regulations.

Disposal Plan

All waste containing Manganese(II) sulfide must be treated as hazardous waste.

- Collection: Dispose of unused product and contaminated materials (e.g., gloves, cleaning materials) in a designated, sealed, and properly labeled hazardous waste container.[1][9]
- Disposal Method: Do not allow the product to enter drains or waterways.[1][2] The waste must be disposed of by a licensed disposal company in a manner consistent with all federal, state, and local regulations.[1][2] One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. Manganese Sulfide - ESPI Metals [espimetals.com]
- 3. scm-inc.com [scm-inc.com]
- 4. fishersci.com [fishersci.com]
- 5. nj.gov [nj.gov]
- 6. MANGANESE, COMPOUNDS & FUME (as Mn) | Occupational Safety and Health Administration [osha.gov]
- 7. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Manganese(II) Sulfate SDS (Safety Data Sheet) | Flinn Scientific [flinnsi.com]
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